

Purification techniques for 3-Methoxy-5-methylphenol, including recrystallization

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Compound of Interest

Compound Name: 3-Methoxy-5-methylphenol

Cat. No.: B015851

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Technical Support Center: Purification of 3-Methoxy-5-methylphenol

Welcome to the technical support center for the purification of **3-Methoxy-5-methylphenol**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance and troubleshooting for obtaining high-purity **3-Methoxy-5-methylphenol** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the common impurities in crude **3-Methoxy-5-methylphenol**?

A1: Common impurities in crude **3-Methoxy-5-methylphenol**, also known as orcinol monomethyl ether, often depend on the synthetic route. A primary synthesis method involves the selective O-methylation of orcinol (5-methylresorcinol). Potential impurities from this process can include:

- **Unreacted Orcinol:** The starting material may not have fully reacted.
- **Isomeric Product (5-Methoxy-3-methylphenol):** Methylation can sometimes occur on the other hydroxyl group, leading to an isomer.
- **Di-methylated Product (Orcinol Dimethyl Ether):** Both hydroxyl groups may become methylated.

- Reagents and Byproducts: Residual methylating agents (like dimethyl sulfate or methyl iodide) and their byproducts, as well as the base (e.g., potassium carbonate) used in the reaction.

Q2: What is the recommended preliminary purification step for a crude reaction mixture?

A2: For many phenolic compounds like **3-Methoxy-5-methylphenol**, an initial acid-base extraction is a highly effective first step to remove significant non-acidic impurities.^[1] Since phenols are weakly acidic, you can use a dilute base (e.g., aqueous sodium hydroxide) to deprotonate the phenol, transferring it to the aqueous phase while leaving non-acidic impurities in the organic layer. Subsequently, re-acidifying the aqueous layer and extracting with an organic solvent can recover the phenolic product in a more purified state.

Q3: Which analytical techniques are best for assessing the purity of **3-Methoxy-5-methylphenol**?

A3: A combination of analytical techniques is recommended for a thorough purity assessment:

- High-Performance Liquid Chromatography (HPLC): A reverse-phase HPLC method, typically with a C18 column, is effective for separating the target compound from its impurities.^[2]
- Gas Chromatography-Mass Spectrometry (GC-MS): Useful for identifying volatile impurities and confirming the molecular weight of the main component and byproducts.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): Provides structural confirmation and can be used for quantitative analysis (qNMR) to determine purity against a certified standard.

Q4: What are the key physical properties of **3-Methoxy-5-methylphenol** relevant to its purification?

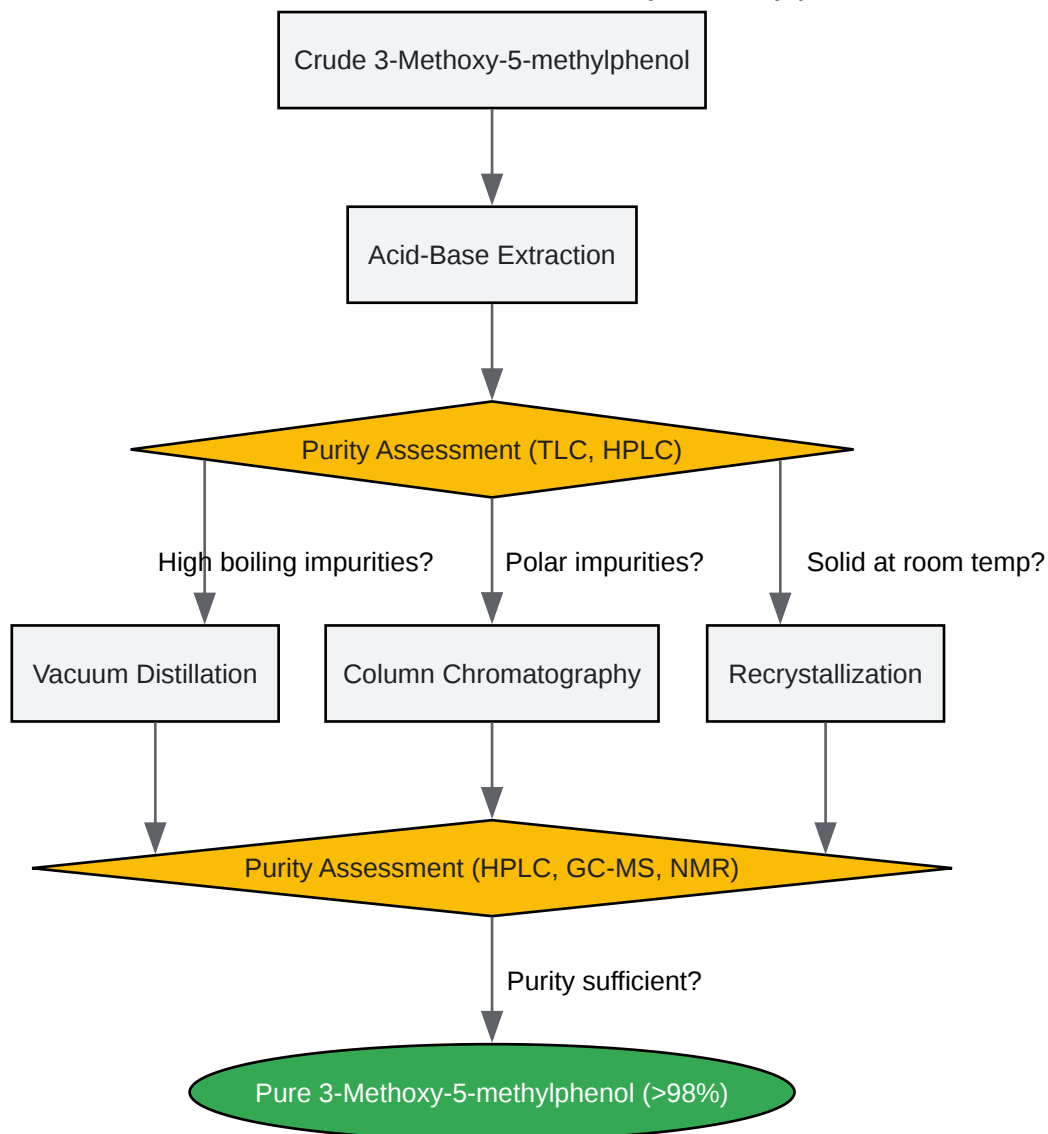
A4: Understanding the physical properties is crucial for selecting and optimizing purification methods.

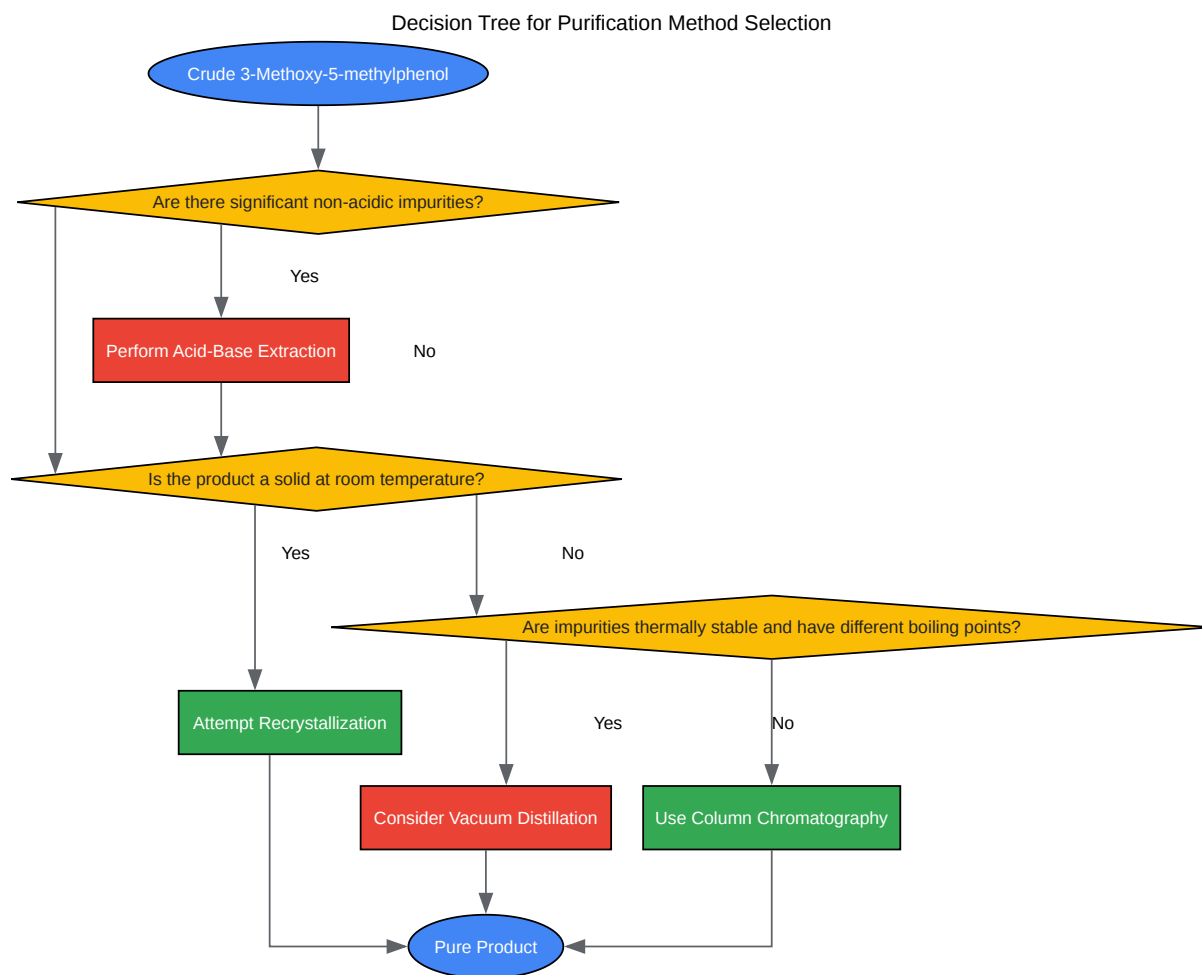
Property	Value	Reference
Molecular Formula	C ₈ H ₁₀ O ₂	[3]
Molecular Weight	138.17 g/mol	[4]
Appearance	White to almost white powder to crystal	[4][5]
Melting Point	59-63 °C	[5]
Boiling Point	259 °C (at 755 Torr)	[5]
Solubility	Very slightly soluble in water; soluble in alcohol and oils.	[5]

Purification Workflow

The following diagram outlines a general workflow for the purification of **3-Methoxy-5-methylphenol**, from the crude product to the final, high-purity compound.

Purification Workflow for 3-Methoxy-5-methylphenol





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